

# Cannabichromevarin (CBCV): A Technical Guide to its Discovery, Isolation, and Biological Systems Interaction

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Cannabichromevarin*

Cat. No.: *B1234861*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Cannabichromevarin** (CBCV) is a non-psychoactive phytocannabinoid found in *Cannabis sativa*. First identified in 1975 in a Thai landrace strain, CBCV is a propyl homolog of cannabichromene (CBC). Despite its early discovery, research into its specific biological activities and therapeutic potential has been limited compared to major cannabinoids like THC and CBD. This technical guide provides a comprehensive overview of the current knowledge on CBCV, focusing on its discovery, biosynthetic pathway, and methodologies for its isolation and characterization. Furthermore, it explores its interaction with biological systems, drawing parallels with its close structural analog, CBC, where specific data for CBCV is not yet available. This document aims to serve as a foundational resource for researchers and professionals in the field of cannabinoid science and drug development.

## Introduction

**Cannabichromevarin** (CBCV), or cannabivarichromene, is one of over 120 cannabinoids identified in the cannabis plant[1]. It is a propyl cannabinoid, meaning its molecular structure contains a propyl chain instead of the more common pentyl chain found in cannabinoids like THC and CBD[2][3]. This structural variation places it in the "varin" series of cannabinoids. CBCV is not known to produce psychoactive effects, making it a compound of interest for

potential therapeutic applications without the intoxicating properties associated with THC[4][5]. Research on CBCV is still in its early stages, but preliminary studies and its structural similarity to CBC suggest potential anticonvulsant, anti-inflammatory, and anticancer properties[1][6].

## Discovery and Chemical Properties

**Cannabichromevarin** was first identified in 1975 by researchers at the University of Nagasaki from a marijuana strain originating from Thailand[1][3][4]. It is typically found in smaller quantities in most cannabis chemovars compared to the major cannabinoids[3].

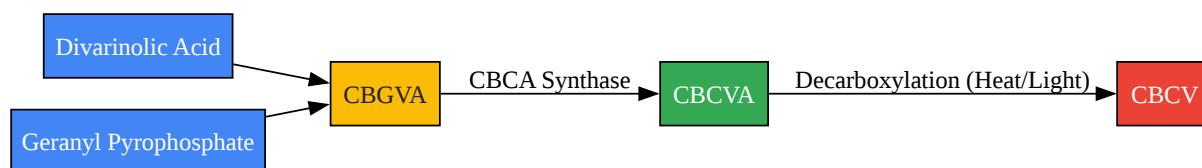
## Chemical Structure and Properties

CBCV is the propyl homolog of cannabichromene (CBC)[2]. Its chemical formula is  $C_{19}H_{26}O_2$  and it has a molar mass of 286.41 g/mol .

Property	Value	Source
Chemical Formula	$C_{19}H_{26}O_2$	[2][7]
Molar Mass	286.41 g/mol	[7]
IUPAC Name	2-methyl-2-(4-methylpent-3-enyl)-7-propylchromen-5-ol	[7]
Boiling Point	Not available	
Melting Point	Not available	
Solubility	Soluble in organic solvents like ethanol and methanol.	[8]

## Biosynthesis of Cannabichromevarin

The biosynthesis of CBCV follows the pathway of other varin-type cannabinoids, originating from cannabigerovarinic acid (CBGVA). CBGVA is formed through the alkylation of divarinolic acid with geranyl pyrophosphate. The enzyme cannabichromenic acid (CBCA) synthase then catalyzes the oxidative cyclization of CBGVA to form **cannabichromevarinic acid** (CBCVA). Finally, CBCVA is decarboxylated, typically through exposure to heat or light, to yield the neutral cannabinoid CBCV.



[Click to download full resolution via product page](#)

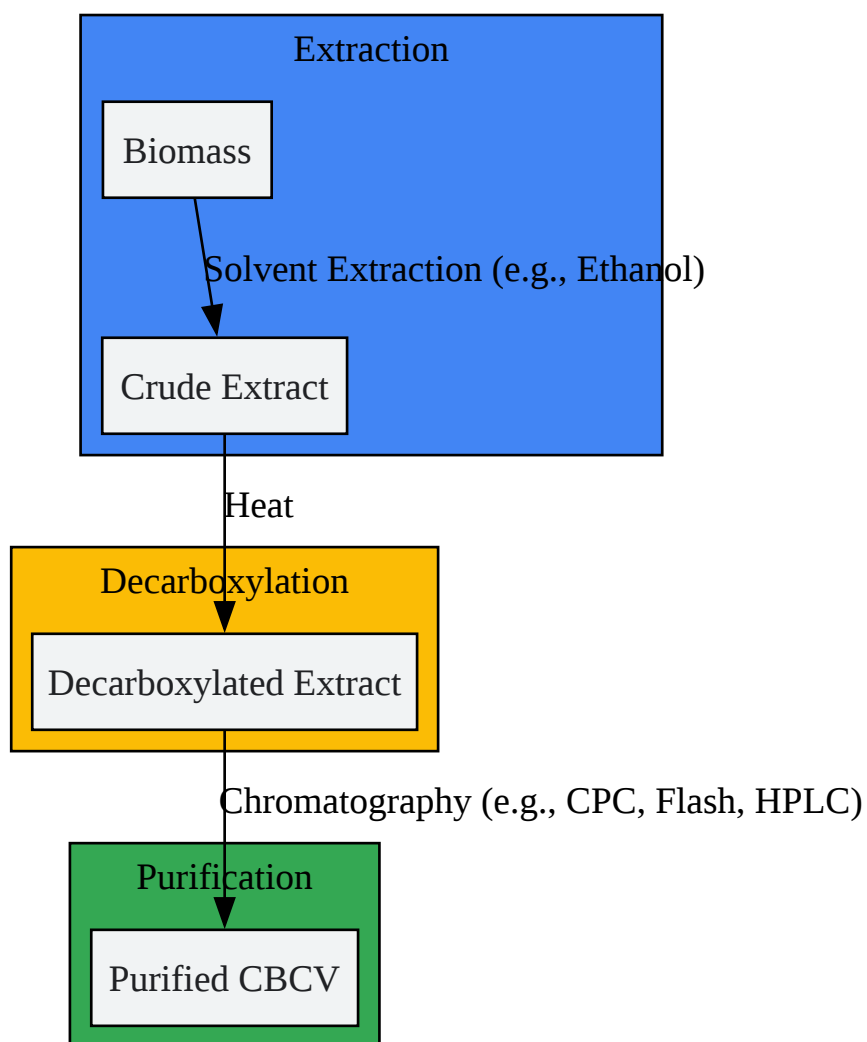
Biosynthetic pathway of **Cannabichromevarin** (CBCV).

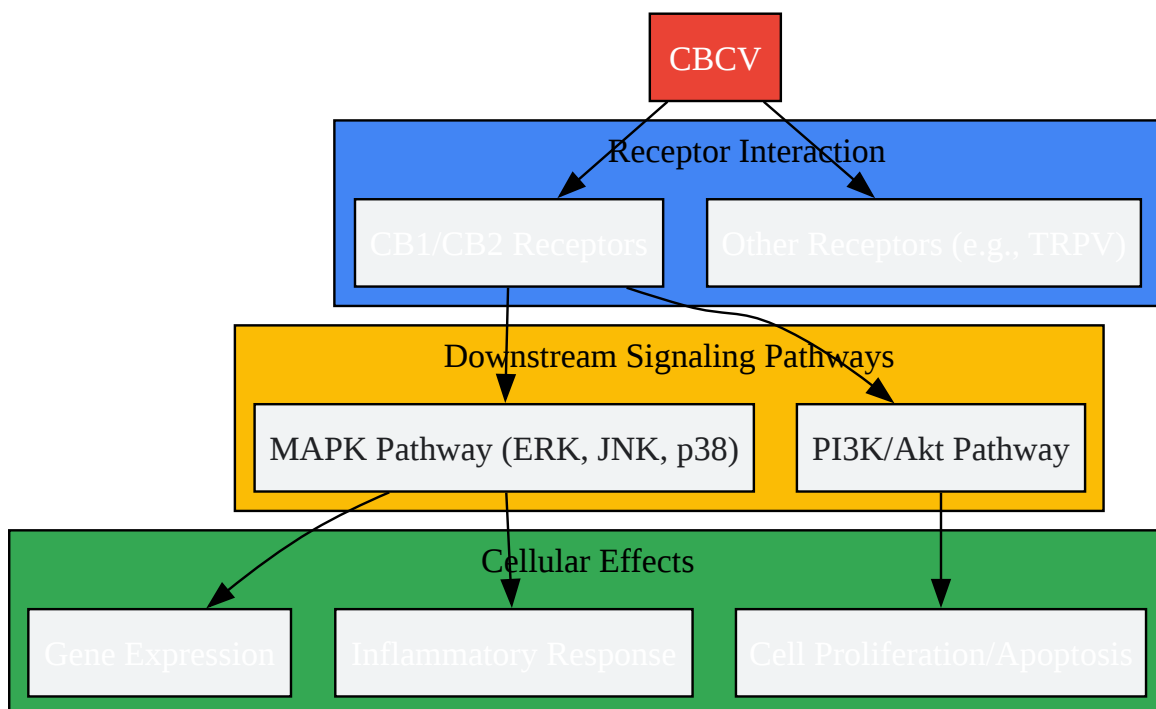
## Isolation and Purification of Cannabichromevarin

The isolation of minor cannabinoids like CBCV from complex cannabis extracts presents a significant challenge due to their low concentrations and structural similarities to other cannabinoids. Chromatographic techniques are the primary methods employed for this purpose.

## General Experimental Workflow

A general workflow for the isolation and purification of CBCV from Cannabis sativa biomass involves initial extraction, followed by decarboxylation, and then chromatographic separation.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Effective isolation of cannabidiol and cannabidiolic acid free of psychotropic phytocannabinoids from hemp extract by fast centrifugal partition chromatography - PMC [pmc.ncbi.nlm.nih.gov]
- 2. go.labmanager.com [go.labmanager.com]
- 3. Centrifugal Partition Chromatography (CPC) Archives - Icon Scientific Inc. [iconsci.com]
- 4. Recent HPLC-UV Approaches for Cannabinoid Analysis: From Extraction to Method Validation and Quantification Compliance - PMC [pmc.ncbi.nlm.nih.gov]

- 5. Regulation of PI3K/Akt/GSK-3 pathway by cannabinoids in the brain - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. HPLC Method for Better Separation of THC Isomers to Ensure Safety and Compliance in the Hemp Market - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Purification workflow for isolating cannabinoids from hemp using CPC [manufacturingchemist.com]
- 8. technosaurus.co.jp [technosaurus.co.jp]
- To cite this document: BenchChem. [Cannabichromevarin (CBCV): A Technical Guide to its Discovery, Isolation, and Biological Systems Interaction]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1234861#cannabichromevarin-discovery-and-isolation]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)